

Pyrogallol Triacetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrogallol triacetate*

Cat. No.: *B1678535*

[Get Quote](#)

An In-depth Whitepaper on the Physicochemical Properties, Synthesis, and Biological Activity of Benzene-1,2,3-triyl triacetate

This technical guide provides a comprehensive overview of **pyrogallol triacetate**, a tri-ester of pyrogallol. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on the compound's core properties, synthesis protocols, and known biological activities, with a focus on the signaling pathways modulated by its active form, pyrogallol.

Core Compound Data

Pyrogallol triacetate, also known as benzene-1,2,3-triyl triacetate, is a chemical compound with the CAS number 525-52-0.^{[1][2][3]} Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	525-52-0	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₂ O ₆	[1] [2] [3]
Molecular Weight	252.22 g/mol	[1] [3]
IUPAC Name	(2,3-diacetyloxyphenyl) acetate	[4]
Appearance	Solid powder	[1]
Melting Point	161-163°C	[5] [6]
Solubility	Soluble in DMSO	[1]
Purity	>98% (typical)	[1]

Experimental Protocols

Synthesis of Pyrogallol Triacetate

The synthesis of **pyrogallol triacetate** is typically achieved through the acetylation of pyrogallol. The following protocol is a representative method based on literature descriptions.[\[5\]](#)
[\[6\]](#)

Materials:

- Pyrogallol
- Acetic anhydride
- Pyridine (catalytic amount)
- Glacial acetic acid
- Methanol
- Standard laboratory glassware

- Magnetic stirrer
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve the starting pyrogallol material in a suitable solvent such as glacial acetic acid.
- Add acetic anhydride to the solution. A typical molar ratio would be a slight excess of acetic anhydride per hydroxyl group of pyrogallol.
- Add a catalytic amount of pyridine to the reaction mixture. Pyridine acts as a nucleophilic catalyst in the acetylation of phenols by acetic anhydride.^[7]
- Allow the reaction to stir at room temperature for approximately five hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Once the reaction is complete, precipitate the product by adding the reaction mixture to a beaker of cold water.
- Collect the crude **pyrogallol triacetate** by filtration.
- Recrystallize the crude product from methanol to obtain purified **pyrogallol triacetate**.
- Dry the purified product under vacuum.

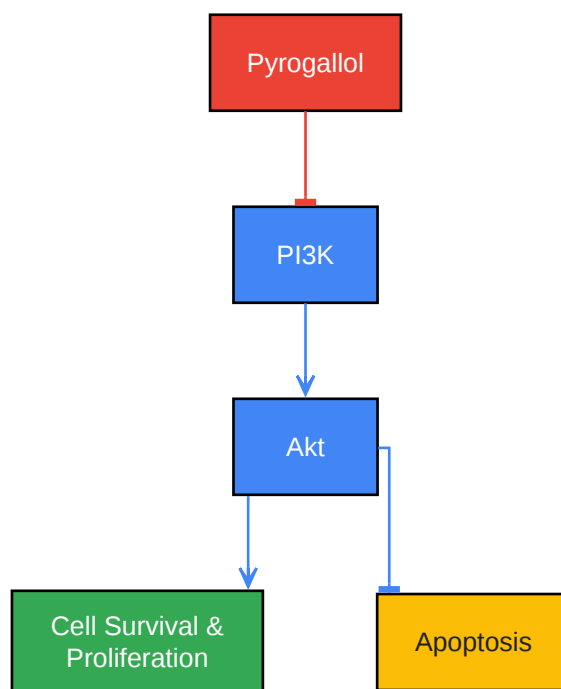
Biological Activity and Signaling Pathways

Pyrogallol triacetate is reported to have antiasthmatic properties.^{[1][2][8]} It is widely understood that the biological activity of **pyrogallol triacetate** is attributable to its hydrolysis product, pyrogallol. As a tri-ester, **pyrogallol triacetate** likely functions as a prodrug, releasing pyrogallol in vivo. The majority of research into the mechanisms of action has focused on pyrogallol.

Pyrogallol has been shown to possess anti-inflammatory and anti-cancer properties, which are mediated through the modulation of several key signaling pathways.

The PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival, proliferation, and growth. In many cancer types, this pathway is hyperactivated. Pyrogallol has been shown to inhibit the PI3K/Akt pathway, leading to a reduction in cancer cell proliferation.^{[9][10]}

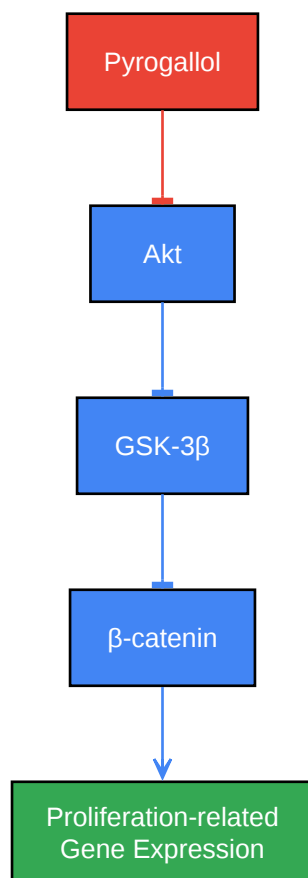


[Click to download full resolution via product page](#)

Pyrogallol's inhibition of the PI3K/Akt pathway.

The Akt/GSK-3 β / β -catenin Signaling Pathway

Glycogen synthase kinase 3 beta (GSK-3 β) and β -catenin are downstream effectors of Akt. The inactivation of Akt by pyrogallol leads to the activation of GSK-3 β , which in turn promotes the degradation of β -catenin. This downregulation of β -catenin contributes to the anti-proliferative and pro-apoptotic effects of pyrogallol in cancer cells.^{[11][12]}

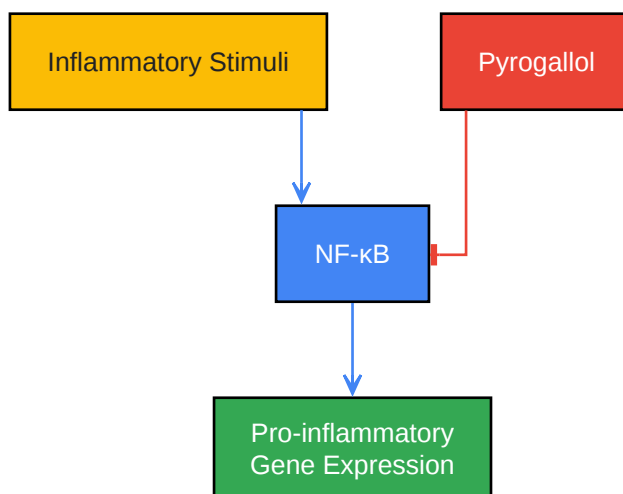


[Click to download full resolution via product page](#)

Modulation of the Akt/GSK-3 β / β -catenin pathway by pyrogallol.

The NF- κ B Signaling Pathway

Nuclear factor kappa B (NF- κ B) is a protein complex that controls the transcription of DNA, cytokine production, and cell survival. Pyrogallol has been demonstrated to suppress the activity of NF- κ B, which is a key mechanism of its anti-inflammatory effects.[13] By inhibiting NF- κ B, pyrogallol can reduce the expression of pro-inflammatory genes in bronchial epithelial cells.[14][15]



[Click to download full resolution via product page](#)

Inhibition of NF-κB signaling by pyrogallol.

Conclusion

Pyrogallol triacetate is a stable derivative of pyrogallol, for which key physicochemical data and a reliable synthesis protocol are available. While it is cited for its antiasthmatic properties, the bulk of mechanistic research has been conducted on its active metabolite, pyrogallol. Pyrogallol exhibits significant biological activity, including anti-inflammatory and anti-cancer effects, through the modulation of key cellular signaling pathways such as PI3K/Akt and NF-κB. For drug development professionals, **pyrogallol triacetate** may represent a viable prodrug strategy to improve the delivery and bioavailability of pyrogallol. Further research is warranted to directly investigate the pharmacokinetic and pharmacodynamic properties of **pyrogallol triacetate** and to confirm its efficacy in preclinical models of asthma and other inflammatory diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]

- 2. Pyrogallol triacetate - Immunomart [immunomart.com]
- 3. scbt.com [scbt.com]
- 4. Pyrogallol triacetate | C12H12O6 | CID 10678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. EP0013085A1 - Process for preparing pyrogallol - Google Patents [patents.google.com]
- 6. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 7. The pyridine-catalysed acetylation of phenols and alcohols by acetic anhydride - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [pubs.rsc.org]
- 8. Pyrogallol triacetate | TargetMol [targetmol.com]
- 9. The Role of Pyrogallol as an Anti-cancer Agent Reduces Cell Proliferation in Lung Cancer Cells via AKT/PI3K Signaling Pathways - An In vitro and In silico Approaches | Texila Journal [texilajournal.com]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. Pyrogallol from Spirogyra neglecta Inhibits Proliferation and Promotes Apoptosis in Castration-Resistant Prostate Cancer Cells via Modulating Akt/GSK-3 β / β -catenin Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Anti-Oxidant and Anti-Inflammatory Substance Generated Newly in Paeoniae Radix Alba Extract Fermented with Plant-Derived Lactobacillus brevis 174A [mdpi.com]
- 14. Pyrogallol, an active compound from the medicinal plant Emblica officinalis, regulates expression of pro-inflammatory genes in bronchial epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pyrogallol Triacetate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678535#pyrogallol-triacetate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com